

Personal protective equipment for handling (Methanol)trimethoxyboron

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Compound of Interest

Compound Name: (Methanol)trimethoxyboron

Cat. No.: B15176347

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Essential Safety and Handling Guide for (Methanol)trimethoxyboron

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling reactive chemical compounds like **(Methanol)trimethoxyboron**, also known as Trimethyl borate. This guide provides immediate, essential safety protocols and logistical information for the operational use and disposal of this compound, reinforcing our commitment to being your trusted partner in laboratory safety and chemical handling.

Personal Protective Equipment (PPE)

When handling **(Methanol)trimethoxyboron**, a comprehensive suite of personal protective equipment is mandatory to prevent exposure and ensure personal safety. Vapors may form an explosive mixture with air, and the compound is moisture-sensitive, reacting with water to produce methanol and boric acid.^[1]

Summary of Required Personal Protective Equipment:

Protection Type	Required Equipment	Specifications and Remarks
Respiratory	Gas mask or self-contained breathing apparatus (SCBA)	Required when vapors or aerosols are generated.[2][3] For firefighting, a positive pressure SCBA is necessary. [4][5]
Hand	Impervious gloves	Neoprene or nitrile rubber gloves are recommended.[3]
Eye	Safety glasses, chemical goggles, or a face shield	Contact lenses should not be worn.[3]
Skin and Body	Impervious protective clothing	Flame retardant and antistatic protective clothing is also advised.

Safe Handling and Operational Plan

Safe handling of **(Methanol)trimethoxyboron** requires a controlled environment and strict adherence to established protocols to mitigate risks of fire, explosion, and exposure.

Procedural Steps for Handling:

- Work Area Preparation:
 - Always work within a chemical fume hood.
 - Ensure an eyewash station and safety shower are readily accessible.[2][3]
 - Use explosion-proof electrical, ventilating, and lighting equipment.[2][6]
 - Ground and bond all containers and receiving equipment to prevent static discharge.[2][7]
- Handling the Compound:
 - Avoid all contact with skin, eyes, and clothing.[2] Do not inhale the substance.

- Keep away from open flames, hot surfaces, and all sources of ignition.[2] Smoking is strictly prohibited in the handling area.[2]
- Use only non-sparking tools.[4][7]
- Keep containers tightly closed and protect from moisture.[2]
- Storage:
 - Store in a cool, dry, and well-ventilated area.[2]
 - Keep containers tightly closed.[2]
 - Store locked up or in an area accessible only to qualified or authorized personnel.[2]

Emergency and Disposal Plan

In the event of a spill or fire, or for routine disposal, specific procedures must be followed to ensure safety and environmental protection.

Emergency Procedures:

- Spills:
 - Evacuate the area and eliminate all ignition sources.[4]
 - Ventilate the area.
 - For small spills, absorb with dry earth, sand, or other non-combustible material and transfer to a sealed container for disposal using non-sparking tools.[4][8]
 - For large spills, dike the area to prevent spreading.[4]
- Fire:
 - Use dry chemical, CO₂, water spray, or alcohol-resistant foam to extinguish.[4]
 - Firefighters must wear self-contained breathing apparatus.

- First Aid:
 - Inhalation: Move the person to fresh air. Call a poison center or doctor if you feel unwell.[\[2\]](#)
 - Skin Contact: Immediately remove all contaminated clothing and rinse the skin with water. [\[2\]](#)
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[\[2\]](#)
 - Ingestion: Immediately call a poison center or doctor.

Disposal Plan:

- **(Methanol)trimethoxyboron** should be disposed of as hazardous waste in accordance with local and national regulations.[\[2\]](#)[\[8\]](#)
- It can be safely burned.[\[1\]](#)
- Alternatively, it will hydrolyze in water to methanol and boric acid, which can then be disposed of according to regulations.[\[1\]](#)

Quantitative Data

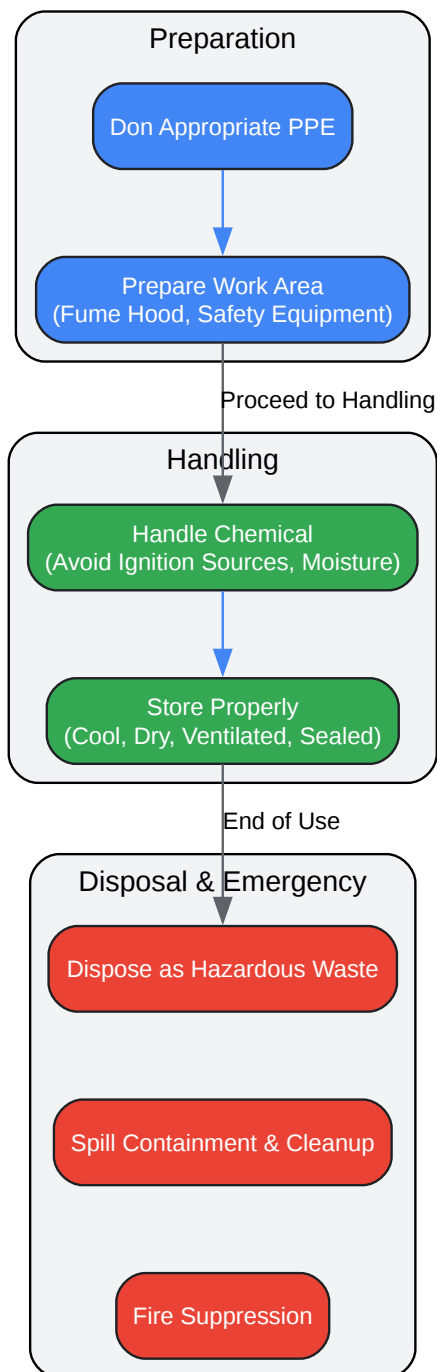
The following table summarizes key quantitative data for **(Methanol)trimethoxyboron**.

Property	Value
Molecular Formula	$C_3H_9BO_3$ [1]
Molar Mass	103.91 g/mol [1]
Appearance	Colorless liquid[1]
Density	0.932 g/cm ³ [1]
Melting Point	-34 °C[1]
Boiling Point	68 °C[1]
Solubility in Water	Reacts[1]
Occupational Exposure Limits	Not established for Trimethyl borate. For Methanol (a hydrolysis product): NIOSH REL TWA 200 ppm; OSHA Z-1 STEL 250 ppm.[2]

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for the safe handling of **(Methanol)trimethoxyboron**, from initial preparation to final disposal.

Safe Handling Workflow for (Methanol)trimethoxyboron



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Caption: Workflow for safe handling of **(Methanol)trimethoxyboron**.

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